

2-Cyclopropylhexane (CAS: 6976-28-9): A Technical Overview

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Compound of Interest

Compound Name: 2-Cyclopropylhexane

Cat. No.: B13801644

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Introduction

2-Cyclopropylhexane, with the CAS number 6976-28-9, is a carbocyclic compound.[\[1\]](#)[\[2\]](#)[\[3\]](#) Its structure consists of a hexane chain substituted with a cyclopropyl group at the second position. While extensive research on the specific biological activities of **2-Cyclopropylhexane** is limited in publicly accessible literature, its structural motifs are present in various biologically active molecules. Cyclopropane rings are known to influence the conformational rigidity and metabolic stability of compounds, making them of interest in medicinal chemistry. This document provides a summary of the available technical data for **2-Cyclopropylhexane**.

Physicochemical Properties

A compilation of the key physicochemical properties of **2-Cyclopropylhexane** is presented in Table 1. This data is essential for understanding its behavior in various experimental settings.

Table 1: Physicochemical Properties of **2-Cyclopropylhexane**

Property	Value	Source
CAS Number	6976-28-9	[1]
Molecular Formula	C ₉ H ₁₈	[1]
Molecular Weight	126.24 g/mol	[1]
IUPAC Name	2-cyclopropylhexane	
Synonyms	(1-methylpentyl)cyclopropane	[1]
Density	0.754 g/mL	[2]
Boiling Point	143 °C	
Melting Point	-98 °C	
Refractive Index	1.418	
InChIKey	IYZQDBIQGSJSEX- UHFFFAOYSA-N	[1]
SMILES	CCCC(C)C1CC1	[1]

Synthesis and Analysis

Synthesis

Detailed, peer-reviewed experimental protocols for the specific synthesis of **2-Cyclopropylhexane** are not readily available in the searched scientific literature. However, the general synthesis of alkyl-substituted cyclopropanes can be achieved through various established organic chemistry reactions. One common method is the Simmons-Smith reaction, which involves the reaction of an alkene with a carbenoid, typically generated from diiodomethane and a zinc-copper couple. For **2-Cyclopropylhexane**, this would likely involve the cyclopropanation of 2-methyl-1-heptene.

Another potential route is through the catalytic cyclopropanation of the corresponding alkene using a diazo compound and a transition metal catalyst. The choice of catalyst and reaction conditions would be crucial for optimizing the yield and purity of the desired product.

Analytical Methods

The primary analytical method for the characterization and quantification of a volatile, non-polar compound like **2-Cyclopropylhexane** is Gas Chromatography-Mass Spectrometry (GC-MS).

Experimental Protocol: GC-MS Analysis of **2-Cyclopropylhexane**

1. Sample Preparation:

- Prepare a stock solution of **2-Cyclopropylhexane** in a volatile organic solvent such as hexane or dichloromethane.
- Create a series of calibration standards by serially diluting the stock solution to cover the desired concentration range.
- For unknown samples, dissolve a known weight of the sample in a suitable solvent and dilute as necessary to fall within the calibration range.

2. GC-MS Instrumentation and Conditions:

- Gas Chromatograph: Agilent 7890B or equivalent.
- Mass Spectrometer: Agilent 5977A or equivalent.
- Column: HP-5ms (30 m x 0.25 mm, 0.25 μ m film thickness) or equivalent non-polar capillary column.
- Injector Temperature: 250 °C.
- Injection Volume: 1 μ L (split or splitless injection depending on concentration).
- Oven Temperature Program:
 - Initial temperature: 50 °C, hold for 2 minutes.
 - Ramp: 10 °C/min to 250 °C.
 - Hold: 5 minutes at 250 °C.

- Carrier Gas: Helium at a constant flow rate of 1 mL/min.
- MS Transfer Line Temperature: 280 °C.
- Ion Source Temperature: 230 °C.
- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Mass Range: m/z 40-400.

3. Data Analysis:

- Identify the **2-Cyclopropylhexane** peak in the total ion chromatogram based on its retention time.
- Confirm the identity of the peak by comparing its mass spectrum with a reference spectrum (e.g., from the NIST library).
- Quantify the amount of **2-Cyclopropylhexane** in the sample by constructing a calibration curve from the peak areas of the calibration standards.

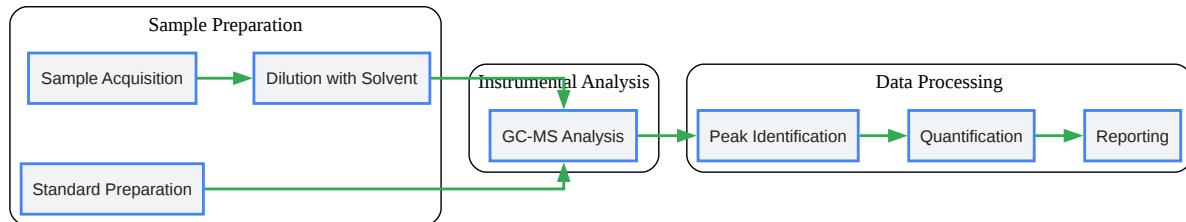
Biological Activity and Signaling Pathways

Currently, there is no specific information available in the public domain regarding the biological activity, mechanism of action, or any associated signaling pathways of **2-Cyclopropylhexane**. A patent suggests that related cyclopropyl cyclohexane compounds are utilized as fragrances, indicating a potential application in the fragrance industry.^[4] The biological interactions related to olfaction would be a potential area of investigation.

Given the absence of data on signaling pathways, a diagrammatic representation cannot be provided.

Experimental Workflows

As no specific experimental studies involving **2-Cyclopropylhexane** were found, a generalized workflow for the analysis of a volatile organic compound is presented below.

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References

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- To cite this document: BenchChem. [2-Cyclopropylhexane (CAS: 6976-28-9): A Technical Overview]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b13801644#2-cyclopropylhexane-cas-number-6976-28-9>

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